

Compound of Interest

Compound Name: Pinacyanol bromide

Cat. No.: B1316297

Pinacyanol Bromide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pinacyanol bromide, with the systematic IUPAC name (2E)-1-ethyl-2-[(E)-3-(1-ethylquinolin-1-ium-2-yl)prop-2-enylidene]quinoline;bromide, is a cationic dye.

Chemical Structure and Properties

Pinacyanol bromide possesses a polymethine chain linking two quinoline heterocyclic systems. This conjugated π -system is responsible for its characteristic color.

```
digraph "Pinacyanol_bromide_structure" {
  graph [layout=neato, overlap=false, splines=true, maxiter=1000, start=123];
  node [shape=plaintext, fontname="Arial", fontsize=12];
  edge [fontname="Arial", fontsize=10];
```

// Atom nodes

```
N1 [label="N", pos="0,1.5!"];
N2 [label="N", pos="5,1.5!"];
C1 [label="C", pos="-1,1.5!"];
C2 [label="C", pos="-1.5,0.5!"];
C3 [label="C", pos="-1,-0.5!"];
C4 [label="C", pos="0,-0.5!"];
C5 [label="C", pos="0.5,0.5!"];
C6 [label="C", pos="-2.5,0.5!"];
C7 [label="C", pos="-3,-0.5!"];
C8 [label="C", pos="-2.5,-1.5!"];
C9 [label="C", pos="-1.5,-1.5!"];
C10 [label="C", pos="1,1.5!"];
C11 [label="C", pos="2,1.5!"];
C12 [label="C", pos="3,1.5!"];
C13 [label="C", pos="4,1.5!"];
C14 [label="C", pos="6,1.5!"];
C15 [label="C", pos="6.5,0.5!"];
C16 [label="C", pos="6,-0.5!"];
C17 [label="C", pos="5,-0.5!"];
C18 [label="C", pos="7.5,0.5!"];
C19 [label="C", pos="8,-0.5!"];
C20 [label="C", pos="7.5,-1.5!"];
C21 [label="C", pos="6.5,-1.5!"];
C22 [label="C", pos="-0.5,2.5!"];
C23 [label="C", pos="-1,3.5!"];
```

```
C24 [label="C", pos="5.5,2.5!"];
C25 [label="C", pos="6,3.5!"];
Br [label="Br-", pos="3,-2.5!"];
```

```
// Bonds
C1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- N1;
N1 -- C1;
C2 -- C6;
C6 -- C7;
C7 -- C8;
C8 -- C9;
C9 -- C3;
C1 -- C10;
C10 -- C11;
C11 -- C12;
C12 -- C13;
C13 -- N2;
N2 -- C14;
C14 -- C15;
C15 -- C16;
C16 -- C17;
C17 -- N2;
C15 -- C18;
C18 -- C19;
C19 -- C20;
C20 -- C21;
C21 -- C16;
N1 -- C22;
C22 -- C23;
N2 -- C24;
C24 -- C25;
```

```
// Double bonds
edge [style=double];
C1=C5;
C3=C9;
C6=C7;
C10=C11;
C12=C13;
C14=C17;
C16=C21;
C18=C19;
```

```
// Aromatic rings (approximated with alternating single/double bonds)
edge [style=solid];
C2 -- C3 [style=double];
C4 -- C5 [style=double];
C7 -- C8 [style=double];
C15 -- C16 [style=double];
C17 -- N2 [style=double];
C19 -- C20 [style=double];
}
```

Figure 2: General workflow for the synthesis of **Pinacyanol bromide**.

Materials:

- Quinaldine ethiodide
- Quinoline ethiodide
- Anhydrous ethanol
- Pyridine
- Diethyl ether

- Anion exchange resin (bromide form)

Procedure:

- Dissolve quinaldine ethiodide and quinoline ethiodide in anhydrous ethanol in a round-bottom flask.
- Add pyridine to the solution and reflux the mixture for several hours. The reaction progress can be monitored by thin layer chromatography.
- After the reaction is complete, cool the mixture to room temperature and then in an ice bath to precipitate the product.
- Collect the crystals by filtration and wash with cold ethanol and then diethyl ether.
- Recrystallize the crude product from ethanol to obtain pure Pinacyanol iodide.
- To obtain **Pinacyanol bromide**, dissolve the purified Pinacyanol iodide in a suitable solvent and pass it through a column of anion exchange resin (bromide form).
-

Evaporate the solvent to yield **Pinacyanol bromide**.

Pinacyanol Bromide as a pH Indicator

Pinacyanol bromide exhibits solvatochromism, and its color is sensitive to the polarity and pH of the medium.

Preparation of Indicator Solution:

- Prepare a 0.1% (w/v) solution of **Pinacyanol bromide** in ethanol.

Procedure for pH Determination:

- Add 1-2 drops of the **Pinacyanol bromide** indicator solution to the sample solution.
- Observe the color change and compare it to a standard color chart to estimate the pH.

pH Range
< 6.0
6.0 - 7.0
> 7.0

Note: The exact pH transition range and colors can be influenced by the solvent system and the presence of otl

Mitochondrial Staining Protocol

Pinacyanol is a vital stain that can be used to visualize mitochondria in living cells.[3] The cationic nature

Figure 3: Workflow for mitochondrial staining with **Pinacyanol bromide**.

Materials:

-

Live cells cultured on glass-bottom dishes or coverslips

-

Pinacyanol bromide

-

Absolute ethanol

-

Physiological saline or cell culture medium

-

Fluorescence microscope

Procedure:

-

Preparation of Staining Solution: Prepare a 0.1% stock solution of **Pinacyanol bromide** in absolute alcohol. 1

-

Cell Preparation: Grow cells to the desired confluency on a suitable imaging substrate.

-

Staining: Remove the culture medium and wash the cells with pre-warmed physiological saline. Add the **Pinacy**

- Washing: Remove the staining solution and wash the cells gently with pre-warmed physiological saline to remove excess dye.
•
Imaging: Immediately visualize the stained mitochondria using a fluorescence microscope with appropriate filters.

Biological Activity and Signaling Pathways

The primary application of **Pinacyanol bromide** in a biological context is as a fluorescent probe and stain. The

Safety and Handling

Pinacyanol bromide should be handled with care in a laboratory setting. It is advisable to wear personal protective

Conclusion

Pinacyanol bromide is a versatile cyanine dye with a rich history and a growing number of applications in modern

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References

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